

Antipyrine Mandelate: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Antipyrine mandelate

Cat. No.: B15192966

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This technical guide provides a detailed examination of the molecular properties of **antipyrine mandelate**, a compound formed from the association of antipyrine and mandelic acid. The following sections delineate its molecular formula and weight, supported by a clear tabular summary and a logical diagram illustrating its formation.

Core Molecular Data

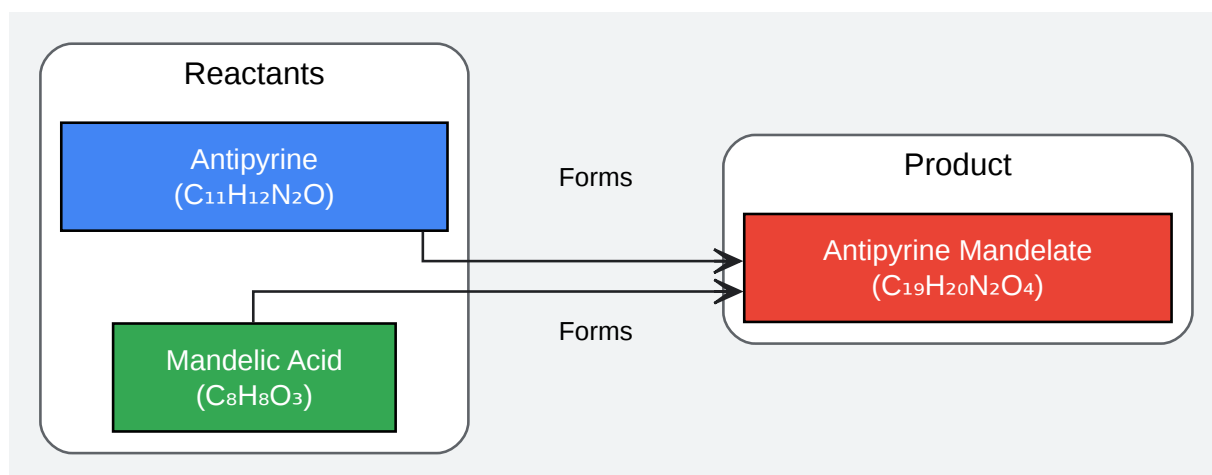
The fundamental molecular characteristics of **antipyrine mandelate** and its constituent components are summarized below. This data is essential for stoichiometric calculations, formulation development, and analytical characterization.

Compound	Molecular Formula	Molecular Weight (g/mol)
Antipyrine	$C_{11}H_{12}N_2O$	188.23
Mandelic Acid	$C_8H_8O_3$	152.15
Antipyrine Mandelate	$C_{19}H_{20}N_2O_4$	340.38

Formation of Antipyrine Mandelate

Antipyrine mandelate is the resultant compound from the chemical interaction of antipyrine and mandelic acid. The logical relationship demonstrating this formation is depicted in the

following diagram.



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*Formation of **Antipyrine Mandelate** from its constituent molecules.*

This guide serves as a foundational resource for professionals engaged in research and development activities involving **antipyrine mandelate**. The provided data and visualizations are intended to facilitate a clear and concise understanding of its fundamental chemical properties.

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